

Potassium Hexanitrorhodate(III): A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Potassium hexanitrorhodate(III)

Cat. No.: B106653

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of chemical compounds is paramount. This document provides a detailed examination of **Potassium hexanitrorhodate(III)**, focusing on its fundamental molecular properties.

Molecular Identity and Composition

Potassium hexanitrorhodate(III) is a coordination complex with the central metal ion, rhodium, in the +3 oxidation state. It is coordinated by six nitrite ligands. The compound's key identifiers and properties are summarized below.

Property	Value
Molecular Formula	$K_3[Rh(NO_2)_6]$ ^[1] or $K_3N_6O_{12}Rh$ ^{[2][3]}
Molecular Weight	496.23 g/mol ^{[1][2]}
CAS Number	17712-66-2 ^{[1][2]}
Appearance	Powder ^[4]

The molecular formula $K_3[Rh(NO_2)_6]$ clearly indicates a central rhodium (Rh) atom surrounded by six nitrite (NO_2) groups, with three potassium (K) ions providing the counter charge.^[1] This structure is a classic example of an octahedral coordination complex.^[1]

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References

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